

ARN272 in Neurological Research: An In-depth Technical Guide

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Compound of Interest

Compound Name: ARN272

Cat. No.: B10752152

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Introduction

ARN272 is a molecule identified as an inhibitor of the anandamide transporter, a key component of the endocannabinoid system.^[1] This system is widely implicated in a variety of physiological and pathological processes within the central and peripheral nervous systems. The ability of **ARN272** to modulate endocannabinoid signaling bestows it with significant potential as a research tool and a therapeutic candidate in the field of neurology. This guide provides a comprehensive overview of **ARN272**, focusing on its mechanism of action, relevant signaling pathways, and the experimental data available to date.

Core Compound Data

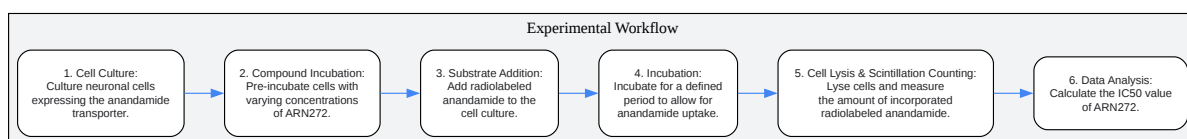
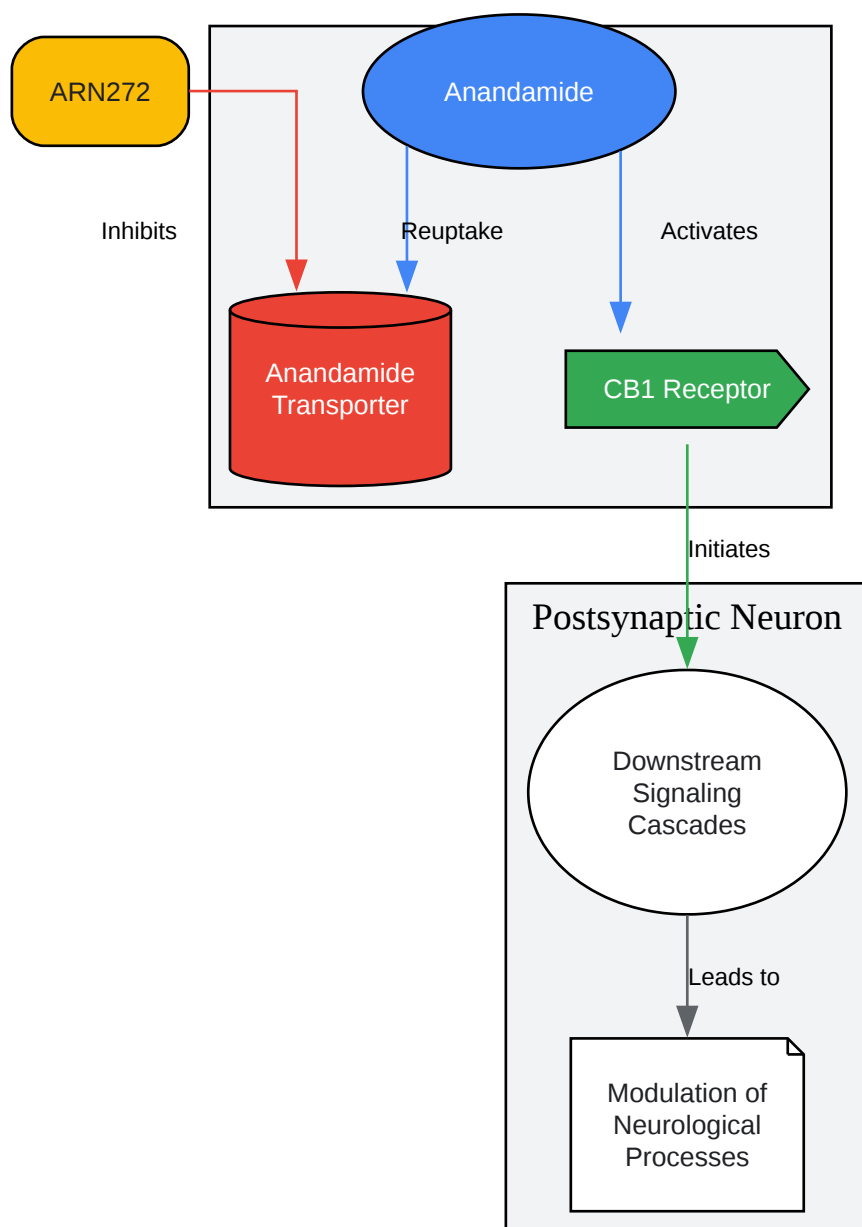
A summary of the available quantitative data for **ARN272** is presented below.

Parameter	Value	Source
CAS Number	488793-85-7	RayBiotech[1]
Purity	98.23%	RayBiotech[1]
Format	Powder	RayBiotech[1]
IC50 (anandamide transporter)	1.8 μ M	RayBiotech[1]

Mechanism of Action and Signaling Pathways

ARN272 functions by inhibiting the anandamide transporter, which is responsible for the reuptake of the endocannabinoid anandamide from the synaptic cleft into the neuron. By blocking this transporter, **ARN272** effectively increases the concentration and duration of anandamide in the synapse, leading to enhanced activation of cannabinoid receptors, primarily CB1 and CB2.

The activation of these receptors triggers a cascade of intracellular signaling events. A generalized workflow for the proposed mechanism of **ARN272** is depicted below.



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References

- 1. raybiotech.com [raybiotech.com]
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